

An In-Depth Technical Guide to Allyl Butyrate (CAS 2051-78-7)

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Compound of Interest

Compound Name: *Allyl butyrate*

Cat. No.: *B1265518*

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Abstract: This technical guide provides a comprehensive overview of **Allyl Butyrate** (CAS 2051-78-7), an aliphatic allyl ester widely utilized in the flavor and fragrance industries. The document details its chemical and physical properties, established synthesis and analytical methodologies, key applications, and critical toxicological and safety data. All quantitative information is presented in structured tables for clarity. The guide includes detailed experimental protocols and visual diagrams of chemical processes and metabolic pathways to support researchers, scientists, and professionals in drug development and chemical synthesis.

Introduction

Allyl butyrate, also known as prop-2-enyl butanoate, is an organic ester with the chemical formula $C_7H_{12}O_2$.^[1] It is recognized for its potent and complex fruity aroma, often described as reminiscent of pineapple, apricot, and peach.^{[1][2]} This distinct organoleptic profile has established **allyl butyrate** as a significant component in the formulation of artificial flavors and fragrances for a wide array of consumer products, including foods, beverages, cosmetics, and air fresheners.^{[1][3]}

From a chemical standpoint, it is classified as a fatty acid ester, derived from the condensation of butyric acid and allyl alcohol.^{[4][5]} While its primary commercial use is tied to its sensory properties, its chemical structure, featuring a reactive allyl group, also makes it a viable intermediate in various organic syntheses.^[1] This guide serves as a technical resource, consolidating critical data on its synthesis, analysis, and biological profile to aid in research and development activities.

Chemical and Physical Properties

The fundamental properties of **allyl butyrate** are summarized below. These data are critical for its handling, application, and analysis.

Table 2.1: Chemical Identifiers and Formula

Identifier	Value	Reference
CAS Number	2051-78-7	[4][6]
EC Number	218-129-8	[4]
FEMA Number	2021	[2][4]
JECFA Number	2	[4]
Molecular Formula	C ₇ H ₁₂ O ₂	[1][6]
Molecular Weight	128.17 g/mol	[1][4]
Canonical SMILES	CCCC(=O)OCC=C	[6]

| InChI Key | RMZIOVJHUJAAEY-UHFFFAOYSA-N | |

Table 2.2: Physical and Chemical Properties

Property	Value	Reference
Appearance	Colorless clear liquid	[2]
Boiling Point	142-143 °C (at 760 mmHg)	[4][6]
	44-45 °C (at 15 mmHg)	[1]
Melting Point	-80 °C	[4][6]
Density	0.897 - 0.902 g/mL (at 25 °C)	[2][4]
Refractive Index	1.412 - 1.418 (at 20 °C)	[2][4]
Flash Point	42 °C / 107.6 °F (closed cup)	
Solubility in Water	1.233 g/L (at 25 °C)	[1]
Solubility (Other)	Soluble in ethanol and oils	[1][4]

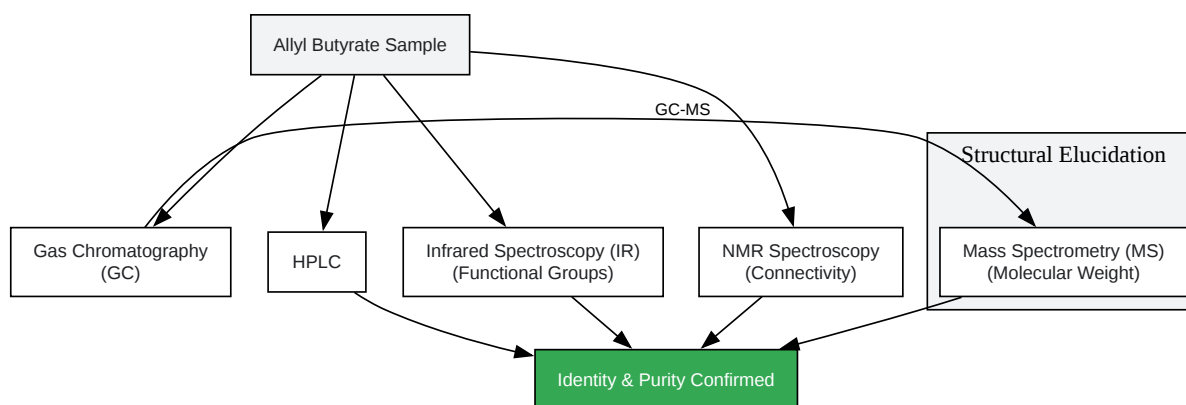
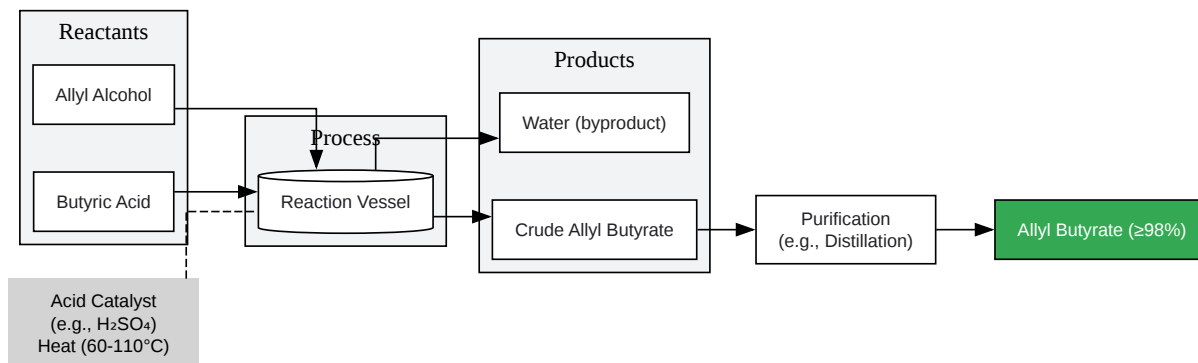
| LogP (Octanol/Water)| 2.2 |[1] |

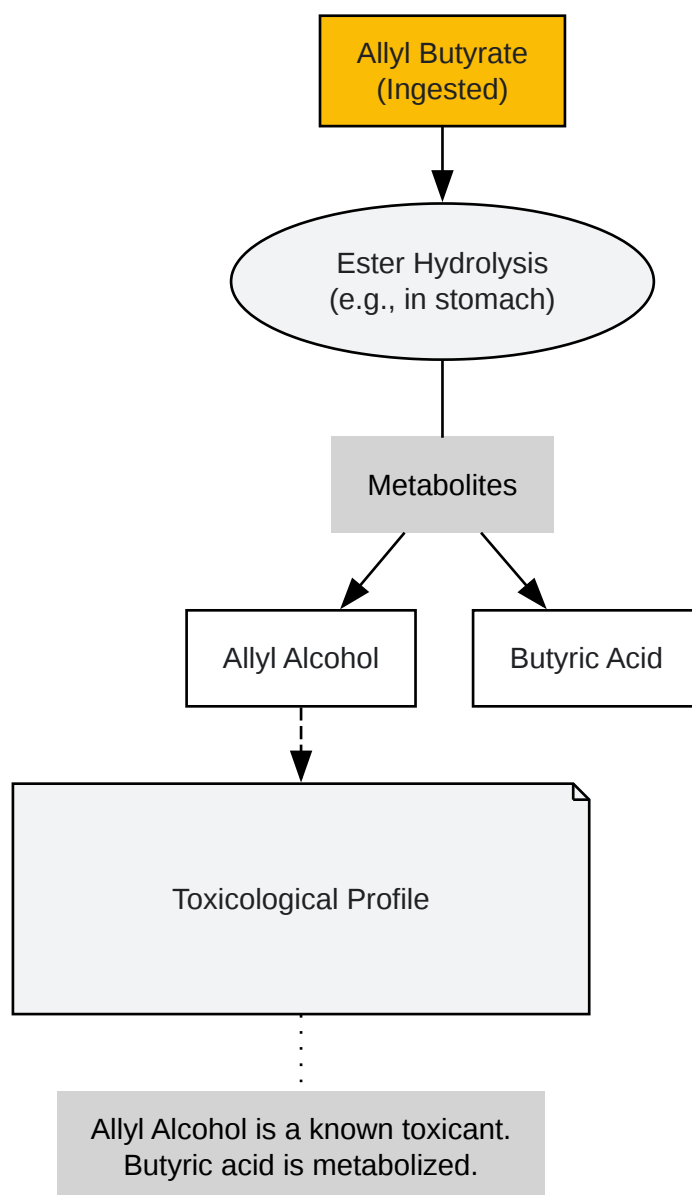
Synthesis and Manufacturing

Allyl butyrate is produced synthetically for commercial use. The most prevalent industrial method is the Fischer-Speier esterification, though modern enzymatic and catalytic methods are also employed.[1]

Fischer-Speier Esterification

This classic method involves the acid-catalyzed reaction between butyric acid and allyl alcohol. [1] The reaction is reversible and driven towards the product side by removing water as it forms.[7] Typical acid catalysts include sulfuric acid.[1] Reaction temperatures generally range from 60-110°C.[1]





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